

A Comprehensive Technical Guide to the Physicochemical Properties of 2-(2-Butoxyethoxy)ethanol

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Compound of Interest

Compound Name: 2-(2-Butoxyethoxy)ethanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Butoxyethoxy)ethanol, also known by trade names such as Butyl Carbitol, Butyl Diglycol, and Dowanol DB, is a versatile organic solvent with a wide range of applications in industrial and research settings.^{[1][2][3][4][5]} Its unique combination of ether and alcohol functional groups imparts a desirable balance of hydrophilic and hydrophobic properties, making it an effective solvent for a variety of substances, including oils, resins, and waxes.^{[2][3]} This technical guide provides an in-depth overview of the fundamental physicochemical properties of **2-(2-butoxyethoxy)ethanol**, tailored for professionals in research, science, and drug development.

Core Physicochemical Properties

The key physicochemical properties of **2-(2-butoxyethoxy)ethanol** are summarized in the tables below. These parameters are crucial for understanding its behavior in various applications, from formulating coatings and cleaners to its use as a chemical intermediate.^[1]

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C8H18O3	[1][2][6]
Molecular Weight	162.23 g/mol	[1][2][6]
Appearance	Clear, colorless liquid	[3][7]
Odor	Mild, characteristic ether-like	[3][7]
Density	0.9513 - 0.958 g/cm ³ at 20°C	[2][6][7]
Melting Point	-68 °C	[2][6][8]
Boiling Point	Approximately 230 - 232 °C	[1][2][6]
Refractive Index	Approximately 1.434 at 20°C	[2]

Table 2: Chemical and Safety Properties

Property	Value	Reference
Flash Point	78 °C - 100 °C (closed cup)	[8][9][10]
Autoignition Temperature	223 °C	[9]
Vapor Pressure	0.02 mm Hg at 20°C	[11]
Viscosity	6.12 mm ² /s at 20°C	[11]
Solubility in Water	Miscible	[1][6][11][12]
log P (Octanol/Water Partition Coefficient)	0.56	[2]

Experimental Protocols for Property Determination

The accurate determination of physicochemical properties is essential for the safe and effective use of any chemical. Standardized methods, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, are widely used to ensure reliable and reproducible data. The following is a summary of the principles behind the standard experimental protocols for determining the key properties of **2-(2-butoxyethoxy)ethanol**.

Density

The density of a liquid can be determined using several methods outlined in OECD Test Guideline 109.^{[3][13][14][15][16]} Common techniques include the use of a hydrometer, an oscillating densitometer, or a pycnometer.^{[3][13]} The principle of the oscillating densitometer, for instance, involves measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid. This change in frequency is directly related to the density of the liquid.

Boiling Point

OECD Test Guideline 103 describes various methods for determining the boiling point of a liquid.^{[1][12][17][18]} One common method is ebulliometry, where the temperature of the vapor-liquid equilibrium is measured at a controlled pressure. Another approach is the dynamic method, which involves measuring the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure equals the atmospheric pressure.^{[1][12]}

Flash Point

The flash point is a critical safety parameter that indicates the lowest temperature at which a liquid can form an ignitable mixture with air. ASTM D93 outlines the standard test methods for flash point determination using a Pensky-Martens closed-cup tester.^{[2][4][10][19][20]} In this method, a sample of the liquid is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid until a flash is observed.^{[10][19]}

Vapor Pressure

OECD Test Guideline 104 provides several methods for determining the vapor pressure of a substance.^{[9][21][22][23][24]} The static method involves placing the substance in a sealed container, evacuating the air, and measuring the pressure of the vapor in equilibrium with the liquid at a constant temperature. The dynamic method, as mentioned for boiling point determination, can also be used to establish the vapor pressure curve.^[9]

Viscosity

The kinematic viscosity of transparent and opaque liquids is determined according to ASTM D445.^{[25][26][27][28][29]} This method involves measuring the time it takes for a fixed volume of

the liquid to flow under gravity through a calibrated glass capillary viscometer at a precisely controlled temperature. The kinematic viscosity is then calculated by multiplying the flow time by the calibration constant of the viscometer.[25][27]

Refractive Index

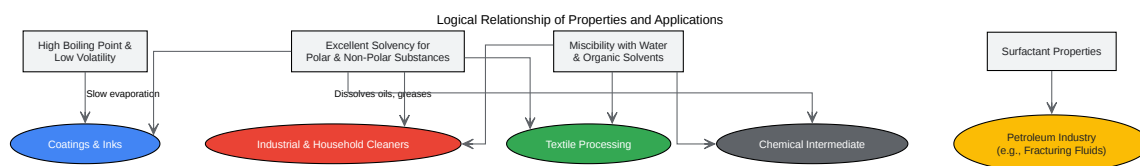
The refractive index of hydrocarbon liquids can be measured using ASTM D1218.[7][8][30][31][32] This method typically employs a refractometer to measure the extent to which light is bent, or refracted, as it passes through the liquid. The measurement is usually performed at a standard temperature, such as 20°C, using a specific wavelength of light (e.g., the sodium D-line).[31]

Water Solubility

OECD Test Guideline 105 details methods for determining the water solubility of a substance.[5][11][33][34][35] For substances that are miscible with water, a simple visual observation of miscibility at different concentrations is often sufficient. For substances with limited solubility, the flask method involves stirring an excess of the substance in water until saturation is reached. The concentration of the substance in the aqueous phase is then determined analytically.[34]

Applications and Logical Relationships

The unique physicochemical properties of **2-(2-butoxyethoxy)ethanol** make it suitable for a wide array of applications. Its high boiling point and low volatility are advantageous in formulations for coatings and inks, where slow evaporation is desired.[1][3] Its ability to dissolve both polar and non-polar substances makes it an excellent solvent in industrial and household cleaners.[1] Furthermore, its surfactant properties are utilized in the petroleum industry.[1]



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Caption: Relationship between key physicochemical properties of **2-(2-butoxyethoxy)ethanol** and its primary applications.

Safety Considerations

While **2-(2-butoxyethoxy)ethanol** is a valuable solvent, it is important to handle it with appropriate safety precautions. It can cause skin and serious eye irritation.[1] Prolonged or repeated exposure may lead to more severe health effects.[33] Therefore, it is essential to use this chemical in well-ventilated areas and to wear appropriate personal protective equipment (PPE), including gloves and eye protection.[1] For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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